

Bibenzonium Bromide: A Technical Guide for Advanced Research

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Bibenzonium bromide*

CAS No.: 15585-70-3

Cat. No.: B135706

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Abstract

Bibenzonium bromide is a quaternary ammonium compound (QAC) with a history of use as a cough suppressant.[1] This guide provides an in-depth technical overview for researchers and drug development professionals, moving beyond its established applications to explore its core chemical properties, underlying mechanisms as a QAC, and potential for broader investigation. We will examine its chemical structure, discuss the general mechanism of action for QACs, present relevant in-vitro and in-vivo data, and provide detailed experimental protocols for its analysis and evaluation. This document serves as a foundational resource to stimulate further research and development into **bibenzonium bromide** and related compounds.

Introduction: Situating Bibenzonium Bromide in the Landscape of Quaternary Ammonium Compounds

Quaternary ammonium compounds (QACs) are a broad class of chemicals characterized by a positively charged nitrogen atom bonded to four organic groups.[2] This cationic nature is fundamental to their utility as antimicrobials, surfactants, and preservatives.[3][4] QACs like benzalkonium bromide are widely used as disinfectants and antiseptics in products ranging

from hand sanitizers to eye drops due to their ability to effectively kill bacteria, viruses, and fungi.[3][5] The primary mechanism of action for QACs involves the disruption of microbial cell membranes, a process initiated by electrostatic attraction between the cationic QAC and the negatively charged components of the microbial cell surface.[6][7]

While **bibenzonium bromide** is primarily recognized as a cough suppressant, its core structure as a QAC warrants a deeper examination of its potential antimicrobial and physicochemical properties, aligning it with the broader class of compounds like benzalkonium and benzethonium.[1][8][9] This guide will provide the technical foundation for such an exploration.

Chemical and Physical Properties

A thorough understanding of a compound's physicochemical properties is critical for formulation development, analytical method design, and interpreting biological activity.

Table 1: Physicochemical Properties of **Bibenzonium Bromide**

Property	Value	Source
IUPAC Name	2-(1,2-diphenylethoxy)-N,N,N-trimethylethanaminium bromide	[1]
Molecular Formula	C ₁₉ H ₂₆ BrNO	[1][10]
Molar Mass	364.327 g·mol ⁻¹	[1][10]
CAS Number	15585-70-3	[1]
Appearance	White or yellowish-white amorphous powder (typical for related QACs)	[11]

| Solubility | Soluble in water, alcohol, and acetone (typical for related QACs) |[11] |

Synthesis and Manufacturing Considerations

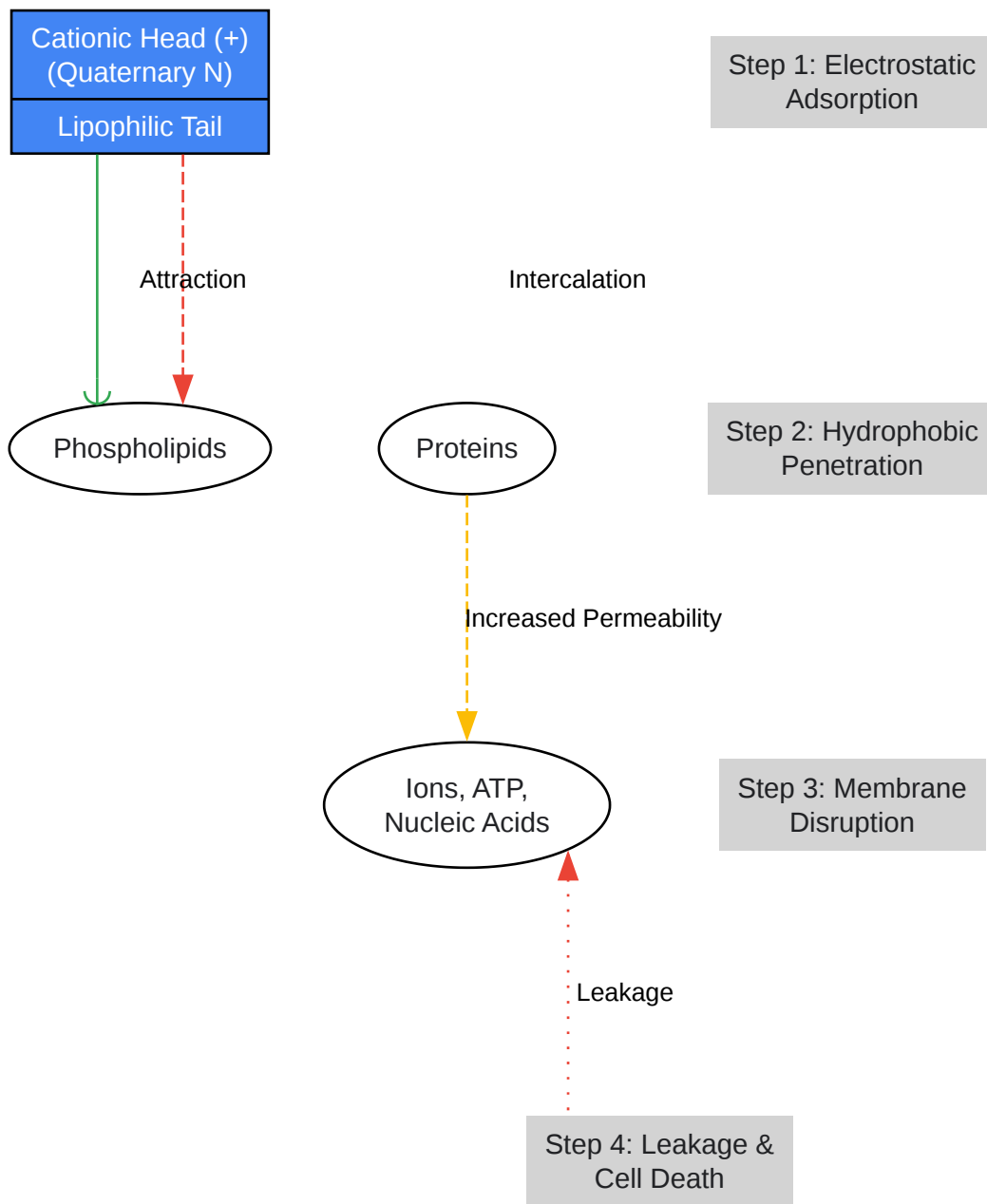
The synthesis of QACs like **bibenzonium bromide** generally involves the quaternization of a tertiary amine. A common synthetic route for structurally related compounds, such as benzyltriphenylphosphonium bromide, involves the reaction of a benzyl halide (e.g., benzyl bromide) with a tertiary phosphine or amine.^[12] Microwave-assisted synthesis has been shown to be an efficient method for preparing such phosphonium salts, often resulting in high yields.^[12] For **bibenzonium bromide** specifically, synthesis would involve the reaction of 2-(1,2-diphenylethoxy)ethyl bromide with trimethylamine. The starting benzyl bromide can be synthesized through methods like the bromination of benzylic compounds using N-bromosuccinimide (NBS) under radical initiation.^[13]

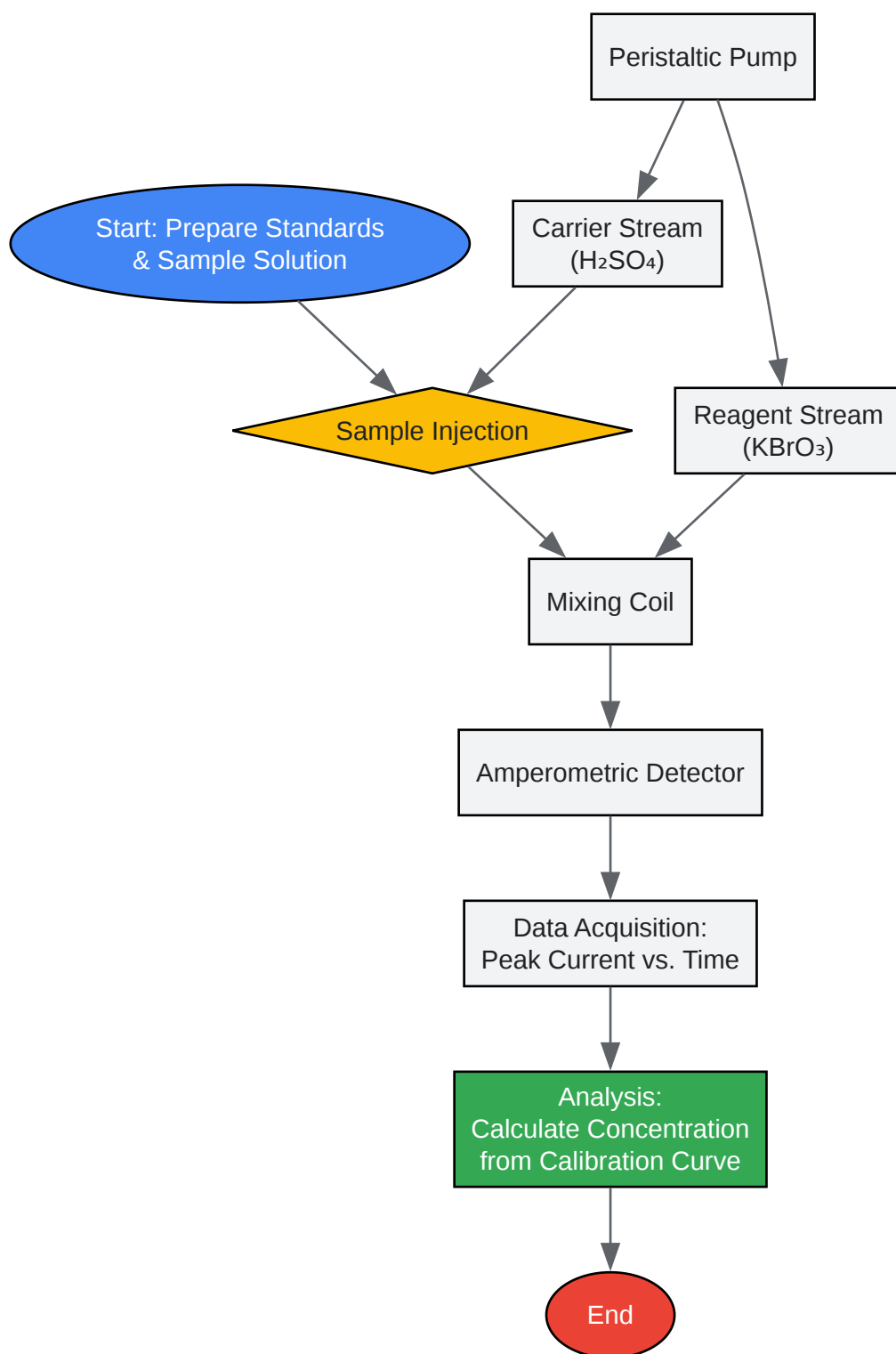
Mechanism of Action: The Quaternary Ammonium Core

While specific mechanistic studies on **bibenzonium bromide** are limited, its action as a QAC can be inferred from the extensive research on compounds like benzalkonium chloride/bromide.^{[6][14][15]} The bactericidal action is primarily attributed to the disruption of microbial cell membranes.^[16]

This process can be broken down into four key steps:

- **Adsorption and Electrostatic Interaction:** The positively charged quaternary ammonium headgroup is electrostatically attracted to the negatively charged components of the bacterial cell surface, such as phospholipids, teichoic acids (in Gram-positive bacteria), and lipopolysaccharides (in Gram-negative bacteria).^{[6][7][17]}
- **Hydrophobic Intercalation:** The long, hydrophobic tails of the QAC penetrate the lipid bilayer of the cell membrane.^{[6][7]}
- **Membrane Disruption:** This intercalation disrupts the ordered structure of the membrane, leading to increased permeability.^{[18][19]}
- **Leakage and Cell Death:** The loss of membrane integrity causes the leakage of essential intracellular components like ions, ATP, and nucleic acids, ultimately leading to cell death.^[16] ^[18] At higher concentrations, QACs can also cause the coagulation of intracellular contents.^[18]





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